

# A Comprehensive Technical Guide to *sec*-Butyl Benzoate

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## Compound of Interest

Compound Name: *sec*-Butyl benzoate

CAS No.: 3306-36-3

Cat. No.: B1616121

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This technical guide provides an in-depth overview of ***sec*-butyl benzoate**, a benzoate ester of significant interest in various chemical and pharmaceutical applications. This document outlines its chemical identity, physicochemical properties, relevant experimental protocols, and key relationships between its associated chemical entities. It is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

## Chemical Identity: IUPAC Nomenclature and Synonyms

The formal nomenclature for ***sec*-butyl benzoate**, as defined by the International Union of Pure and Applied Chemistry (IUPAC), is butan-2-yl benzoate.[1] For specific stereoisomers, the designation changes accordingly; for instance, the R-isomer is named [(2R)-butan-2-yl] benzoate.[2][3]

In addition to its formal IUPAC name, ***sec*-butyl benzoate** is known by several synonyms in scientific literature and commerce. These alternative names are crucial for comprehensive literature searches and material sourcing.

Common Synonyms:

- Benzoic acid, sec-butyl ester[4]
- Benzoic acid, 1-methylpropyl ester[5]
- s-Butyl benzoate[1]
- 1-Methylpropyl benzoate[4]

## Physicochemical Properties

The following table summarizes the key quantitative physicochemical properties of **sec-butyl benzoate**. These data are essential for experimental design, safety assessments, and process development.



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## Experimental Protocols

This section details representative experimental protocols for the synthesis and analysis of benzoate esters like **sec-butyl benzoate**. These methodologies are foundational and can be adapted based on specific laboratory conditions and research objectives.

## Synthesis via Fischer Esterification

The synthesis of **sec-butyl benzoate** can be achieved through the Fischer esterification of benzoic acid with sec-butanol, typically in the presence of an acid catalyst.

Objective: To synthesize **sec-butyl benzoate** from benzoic acid and sec-butanol.

Materials:

- Benzoic acid
- sec-Butanol (butan-2-ol)
- Concentrated sulfuric acid (catalyst)
- Sodium bicarbonate (5% aqueous solution)
- Anhydrous magnesium sulfate
- Toluene (for azeotropic removal of water)
- Standard laboratory glassware for reflux and distillation

Procedure:

- In a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, combine benzoic acid (1.0 equivalent), sec-butanol (3.0 equivalents), and a catalytic amount of concentrated sulfuric acid (approximately 0.1 equivalents).
- Add a suitable solvent, such as toluene, to facilitate the azeotropic removal of water.
- Heat the mixture to reflux. The water produced during the reaction will be collected in the Dean-Stark trap.
- Monitor the reaction progress by observing the amount of water collected or by using thin-layer chromatography (TLC).
- Once the reaction is complete (no more water is formed), cool the mixture to room temperature.
- Transfer the reaction mixture to a separatory funnel and wash sequentially with water, 5% sodium bicarbonate solution (to neutralize the acid catalyst), and brine.

- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure to yield the crude **sec-butyl benzoate**.
- Purify the crude product by vacuum distillation to obtain pure **sec-butyl benzoate**.

## Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the identification and quantification of volatile compounds like **sec-butyl benzoate**.

Objective: To identify and quantify **sec-butyl benzoate** in a sample matrix.

Instrumentation and Conditions:

- Gas Chromatograph: Equipped with a capillary column (e.g., BP-5 or equivalent).
- Carrier Gas: Helium at a constant flow rate (e.g., 1.2 mL/min).
- Injector: Split mode, with a temperature of 250°C.
- Oven Program: Initial temperature of 90°C (hold for 1 min), ramp to 280°C at 35°C/min, and hold for 2 minutes.
- Mass Spectrometer: Operated in electron impact (EI) mode at 70 eV.
- MS Transfer Line Temperature: 300°C.
- Ion Source Temperature: 200°C.
- Scan Range: 50-550 amu.

Procedure:

- Sample Preparation: Dissolve a known quantity of the sample containing **sec-butyl benzoate** in a suitable solvent (e.g., methanol or dichloromethane) to a final concentration appropriate for GC-MS analysis.

- Calibration: Prepare a series of standard solutions of pure **sec-butyl benzoate** at known concentrations to establish a calibration curve.
- Injection: Inject a small volume (e.g., 1  $\mu\text{L}$ ) of the prepared sample and standard solutions into the GC-MS system.
- Data Acquisition: Acquire the total ion chromatogram (TIC) and mass spectra for each run.
- Data Analysis: Identify the **sec-butyl benzoate** peak in the chromatogram based on its retention time, which should match that of the standard. Confirm the identity by comparing the acquired mass spectrum with a reference spectrum. Quantify the amount of **sec-butyl benzoate** in the sample by using the calibration curve.

## Visualization of Chemical Relationships

The following diagram illustrates the logical relationship between **sec-butyl benzoate** and its precursor molecules, as well as its nomenclature.



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Caption: Synthesis and nomenclature of **sec-butyl benzoate**.

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## References

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